Application Notes and Protocols: Synthesis of Fluorescently Labeled VH032-C4-NH-Boc

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Compound of Interest

Compound Name: *VH032-C4-NH-Boc*

Cat. No.: *B15139098*

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Introduction

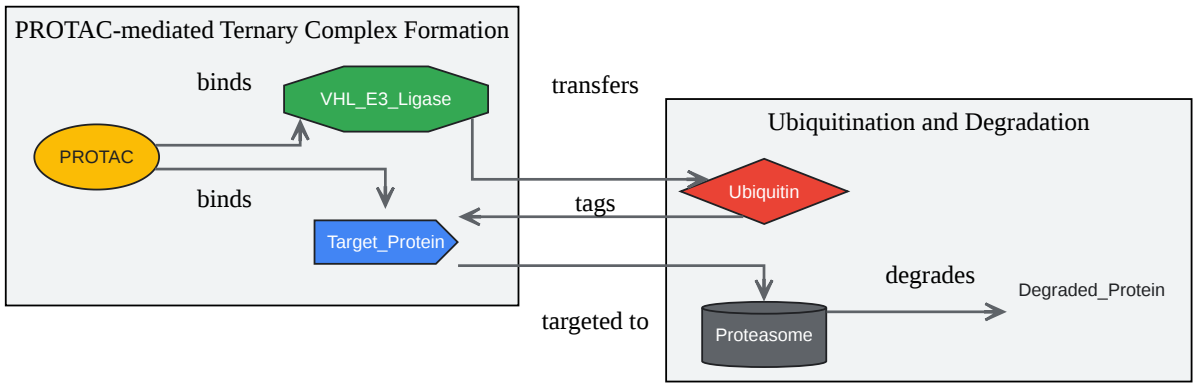
Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of therapeutic agents that mediate the degradation of specific target proteins.[1] A key component of a PROTAC is the E3 ligase ligand, which recruits the cellular ubiquitin-proteasome system to the protein of interest. The von Hippel-Lindau (VHL) E3 ligase is a commonly exploited ligase in PROTAC design, and VH032 is a potent and well-characterized VHL ligand.[2][3][4]

Fluorescently labeling PROTAC components is a powerful tool for studying their mechanism of action, cellular uptake, and distribution. This document provides a detailed protocol for the synthesis of a fluorescently labeled VH032 derivative, specifically **VH032-C4-NH-Boc**, which incorporates a four-carbon (C4) linker with a terminal amine protected by a tert-butyloxycarbonyl (Boc) group. This intermediate allows for the convenient attachment of a variety of fluorescent probes.

Signaling Pathway Context: The PROTAC Mechanism

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PROTACs are bifunctional molecules that bring a target protein and an E3 ubiquitin ligase into close proximity, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The VH032 ligand binds to the VHL E3 ligase, initiating this degradation cascade.



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Caption: The PROTAC-mediated protein degradation pathway.

Experimental Protocols

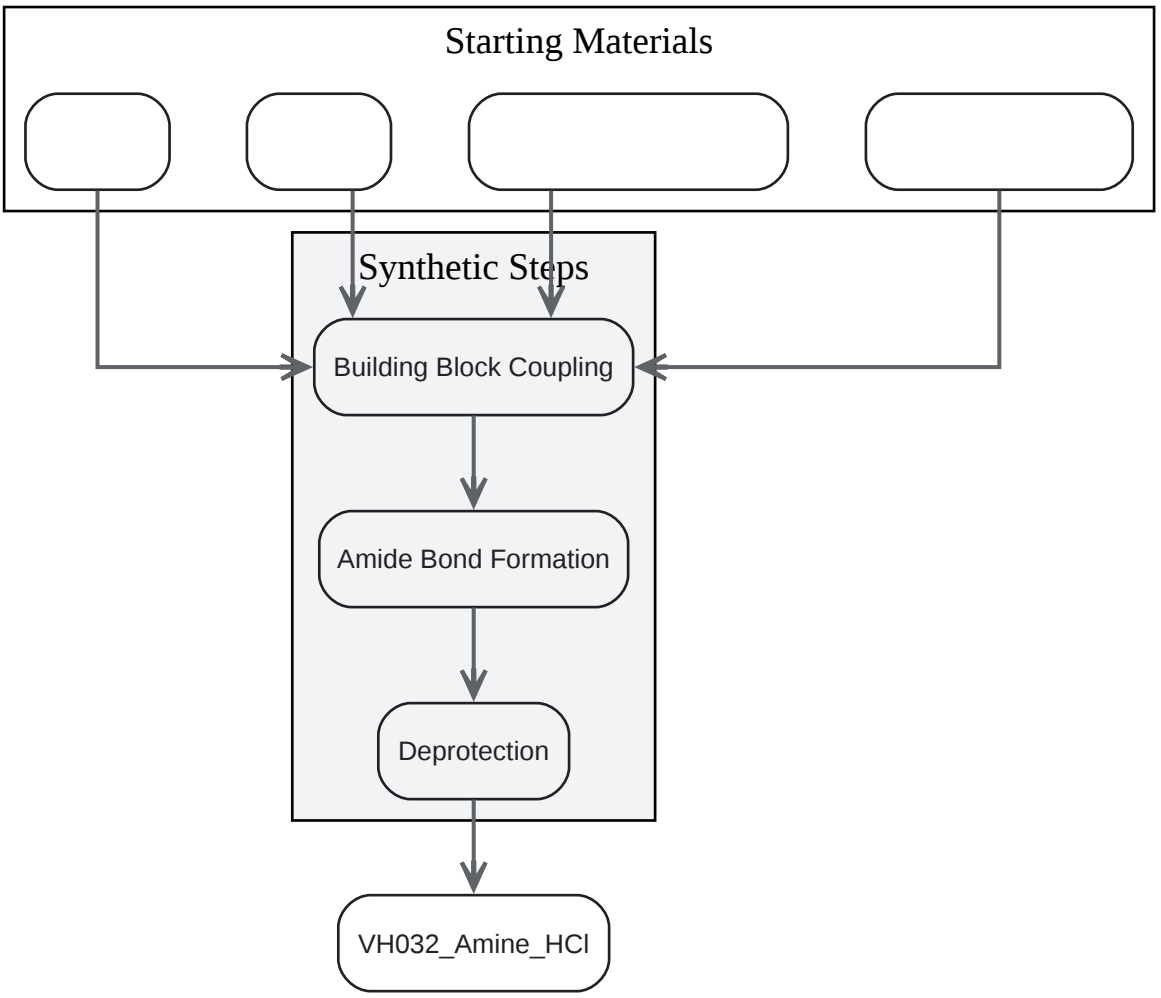
This synthesis is a multi-step process that begins with the preparation of the key intermediate, VH032 amine.

Part 1: Synthesis of VH032 Amine

A feasible, column chromatography-free, multi-gram scale synthesis of VH032 amine hydrochloride has been developed, enabling rapid PROTAC library construction.[1][5] The retro-synthetic analysis reveals that VH032 amine is composed of four building blocks: leucine, proline, benzylamine, and thiazole.[5]

Experimental Workflow for VH032 Amine Synthesis

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Caption: General workflow for the synthesis of VH032 amine.

A detailed, step-by-step protocol for a 42.5 g scale synthesis of VH032 amine hydrochloride with a 65% overall yield and 97% purity has been reported, which can be completed in a week by a single chemist without the need for column chromatography.[5] For the purpose of this application note, we will assume the availability of VH032 amine as the starting material.

Part 2: Synthesis of VH032-C4-NH-Boc

This part of the protocol describes the coupling of VH032 amine with a C4 linker that is protected with a Boc group.

Materials:

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- VH032 amine hydrochloride
- N-Boc-4-aminobutanoic acid
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- DIPEA (N,N-Diisopropylethylamine)
- Anhydrous DMF (N,N-Dimethylformamide)
- Saturated aqueous sodium bicarbonate solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography

Protocol:

- To a solution of VH032 amine hydrochloride (1.0 eq) and N-Boc-4-aminobutanoic acid (1.1 eq) in anhydrous DMF, add DIPEA (3.0 eq) and stir for 10 minutes at room temperature.
- Add HATU (1.2 eq) to the reaction mixture and continue stirring at room temperature overnight.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to afford **VH032-C4-NH-Boc**.

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Part 3: Synthesis of Fluorescently Labeled VH032-C4-NH2

This final part of the protocol involves the deprotection of the Boc group followed by the coupling with an amine-reactive fluorescent dye.

Materials:

- **VH032-C4-NH-Boc**
- TFA (Trifluoroacetic acid)
- DCM (Dichloromethane)
- Amine-reactive fluorescent dye (e.g., FITC, Rhodamine B isothiocyanate, or a BODIPY™ FL, NHS Ester)
- Anhydrous DMF
- DIPEA

Protocol:

- Boc Deprotection:
  - Dissolve **VH032-C4-NH-Boc** (1.0 eq) in a mixture of DCM and TFA (e.g., 1:1 v/v).
  - Stir the reaction mixture at room temperature for 1-2 hours.
  - Monitor the deprotection by TLC or LC-MS.
  - Upon completion, concentrate the reaction mixture under reduced pressure to remove the TFA and DCM. The resulting product is VH032-C4-NH2 as a TFA salt.
- Fluorescent Labeling:
  - Dissolve the crude VH032-C4-NH2 TFA salt (1.0 eq) in anhydrous DMF.

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- Add DIPEA (3.0-5.0 eq) to neutralize the TFA salt and create a basic environment for the labeling reaction.
- Add the amine-reactive fluorescent dye (1.0-1.2 eq) to the reaction mixture.
- Stir the reaction at room temperature, protected from light, for 4-12 hours.
- Monitor the reaction by TLC or LC-MS.
- Upon completion, purify the fluorescently labeled product by preparative HPLC to obtain the final pure compound.

Data Presentation

The following table summarizes the expected yields and key analytical data for the synthesized compounds.

Compound	Molecular Weight (g/mol)	Expected Yield (%)	Purity (by HPLC) (%)	Analytical Data
VH032 Amine HCl	526.11	>95	>97	1H NMR, 13C NMR, LC-MS
VH032-C4-NH-Boc	711.94	70-85	>95	1H NMR, 13C NMR, LC-MS
Fluorescently Labeled VH032-C4-NH2	Varies with dye	50-70	>98	LC-MS, UV-Vis, Fluorescence Spectroscopy

Conclusion

This document provides a comprehensive guide for the synthesis of fluorescently labeled **VH032-C4-NH-Boc**. The protocols are based on established synthetic methodologies and are intended to be a valuable resource for researchers in the field of targeted protein degradation. The fluorescently labeled VH032 derivative can be a powerful tool for investigating the cellular mechanisms of PROTACs and for the development of novel therapeutics.

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